

(Methylene-d2)gibberellinA3 chemical properties and structure

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Compound of Interest

Compound Name: (Methylene-d2)gibberellinA3

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An In-depth Technical Guide on (Methylene-d2)gibberellin A3

For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of the chemical properties, structure, and biological context of (Methylene-d2)gibberellin A3. This isotopically labeled form of gibberellin A3 is a valuable tool in metabolic studies, serving as an internal standard for quantitative analysis.

Chemical Properties and Structure

(Methylene-d2)gibberellin A3, an isotopologue of gibberellic acid, is a pentacyclic diterpenoid acid. The deuterium labeling on the exocyclic methylene group makes it particularly useful for mass spectrometry-based quantification.

Table 1: Chemical Properties of (Methylene-d2)gibberellin A3

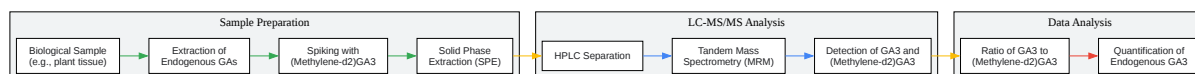
Property	Value	Source
Molecular Formula	$C_{18}^{13}CH_{20}D_2O_6$	[1][2]
Molecular Weight	349.38 g/mol	[1][2]
Parent Compound	Gibberellin A3 (Gibberellic Acid)	[3][4]
Parent Molecular Formula	$C_{19}H_{22}O_6$	[4][5]
Parent Molecular Weight	346.37 g/mol	[5]
Appearance	White to pale-yellow solid (for unlabeled)	[4]
Stability	Dry form is stable at room temperature; slowly hydrolyzes in aqueous solutions.	[3]

The core structure of (Methylene-d2)gibberellin A3 is identical to that of gibberellin A3, featuring a complex tetracyclic diterpene framework with a lactone bridge. The key distinction is the presence of two deuterium atoms replacing the hydrogen atoms on the exocyclic methylene group at position 6.

Experimental Protocols

The synthesis and analysis of (Methylene-d2)gibberellin A3 involve specialized chemical and analytical techniques. While specific proprietary synthesis methods may vary, a general workflow can be outlined. Analytical determination in biological matrices is typically achieved through liquid chromatography-tandem mass spectrometry (LC-MS/MS).

A generalized experimental workflow for the utilization of (Methylene-d2)gibberellin A3 as an internal standard is depicted below.



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A generalized workflow for the quantification of Gibberellin A3 using (Methylene-d2)gibberellin A3.

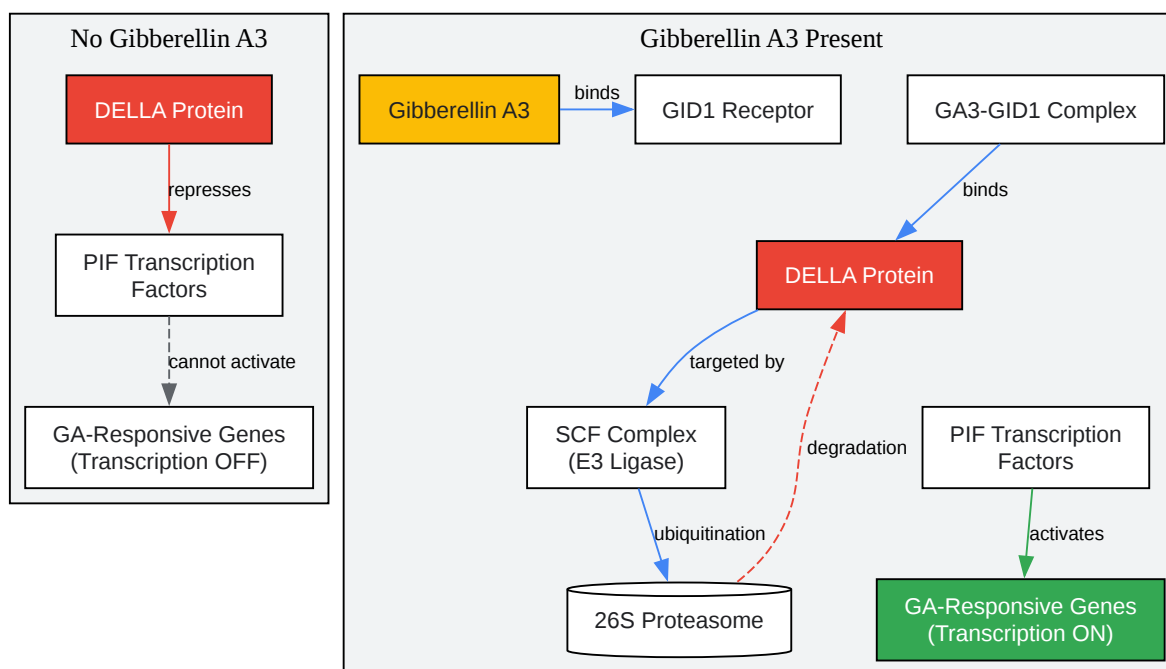
Key Methodologies:

- **Synthesis:** The synthesis of labeled gibberellins can be complex. One approach involves the introduction of the deuterated methylene group at a late stage of the synthesis of the gibberellin core structure. For instance, methods for synthesizing various gibberellin derivatives have been described, which can be adapted for isotopic labeling.[6][7][8]
- **Extraction:** Gibberellins are typically extracted from plant tissues using organic solvents like methanol or acetone, followed by partitioning into a more selective solvent.
- **Purification:** Solid-phase extraction (SPE) is a common technique to clean up the sample and concentrate the analytes before LC-MS/MS analysis.
- **LC-MS/MS Analysis:** Reversed-phase high-performance liquid chromatography (HPLC) is often used to separate different gibberellins.[9] The separated compounds are then introduced into a tandem mass spectrometer operating in multiple reaction monitoring (MRM) mode. This allows for highly selective and sensitive detection of both the analyte (gibberellin A3) and the internal standard ((Methylene-d2)gibberellin A3).[10][11]

Gibberellin A3 Signaling Pathway

Gibberellin A3 is a bioactive gibberellin that plays a crucial role in plant growth and development by promoting processes such as seed germination, stem elongation, and flowering.[4][12] The signaling pathway of gibberellins involves a derepression mechanism.

In the absence of gibberellin A3, DELLA proteins, which are transcriptional regulators, repress the expression of gibberellin-responsive genes.[13] When gibberellin A3 is present, it binds to its receptor, GID1 (GIBBERELLIN INSENSITIVE DWARF1).[13] This binding event induces a conformational change in GID1, allowing it to interact with the DELLA proteins. The formation of the GA-GID1-DELLA complex targets the DELLA protein for ubiquitination by an SCF E3 ubiquitin ligase complex and subsequent degradation by the 26S proteasome.[13] The degradation of the DELLA repressor proteins allows for the transcription of gibberellin-responsive genes, leading to various developmental responses.



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The Gibberellin A3 signaling pathway, a mechanism of derepression.

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References

- 1. (Methylene-13C,d2) Gibberellin A3 | Axios Research [axios-research.com]
- 2. tlcstandards.com [tlcstandards.com]
- 3. (+)-Gibberellic Acid | C₁₉H₂₂O₆ | CID 6466 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Gibberellic acid - Wikipedia [en.wikipedia.org]
- 5. Human Metabolome Database: Showing metabocard for Gibberellin A3 (HMDB0003559) [hmdb.ca]
- 6. Synthesis of Gibberellic Acid Derivatives and Their Effects on Plant Growth - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Concise Synthesis of (–)-GA18 Methyl Ester - PMC [pmc.ncbi.nlm.nih.gov]
- 9. [Determination of gibberellin A3 by reversed phase high performance liquid chromatography] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. Gibberellic acid in plant: Still a mystery unresolved - PMC [pmc.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
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